Spectral Data Analysis and Comparison of Indole-2-Carbohydrazide Isomers

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Compound of Interest

Compound Name:	*3-amino-5-methyl-1H-indole-2-carbohydrazide*
CAS No.:	*843617-46-9*
Cat. No.:	*B2410166*

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Executive Summary

Indole-carbohydrazides represent a privileged scaffold in medicinal chemistry, exhibiting potent anticancer, antimicrobial, and antiplatelet activities.[1] The positional isomerism between indole-2-carbohydrazide and indole-3-carbohydrazide fundamentally alters the electronic distribution of the indole ring, influencing reactivity, hydrogen-bonding networks, and binding affinity to biological targets such as tubulin or VEGFR-2.[1]

This guide provides a rigorous technical comparison of these isomers, focusing on spectral differentiation (NMR, IR, MS) and experimental protocols. By synthesizing data from recent structural studies, we establish a self-validating framework for identifying and characterizing these distinct isomers.

Structural and Electronic Logic

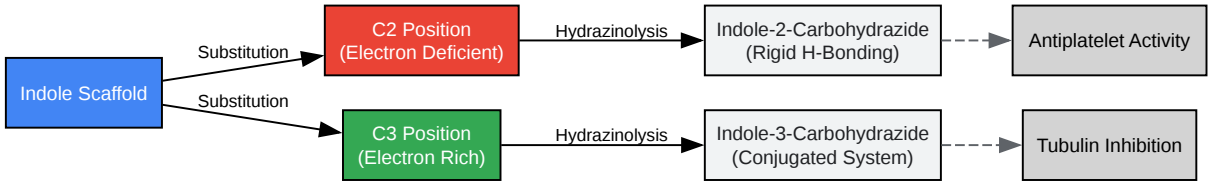
The core difference lies in the attachment point of the carbohydrazide moiety (–CONHNH$_2$) on the indole ring.

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- Indole-3-carbohydrazide: The C3 position is the most electron-rich site on the indole ring (enamine-like reactivity). Substituents here are strongly coupled to the nitrogen lone pair, often resulting in significant shielding effects in NMR.[1]

- Indole-2-carbohydrazide: The C2 position is adjacent to the indole nitrogen (N1) but electron-deficient relative to C3. Derivatives at this position often display distinct hydrogen-bonding patterns, particularly involving the N1-H, which is more acidic and accessible for intramolecular interactions.[1]

Visualization: Isomer Structural Logic



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Figure 1: Structural divergence and functional implications of indole carbohydrazide isomers.[1]

Spectral Comparison and Analysis

Accurate differentiation requires a multi-modal approach. The following data summarizes key spectral markers derived from experimental literature.

Infrared Spectroscopy (FT-IR)

The carbonyl (C=O) and amine (NH) stretching frequencies are sensitive to the positional isomerism due to differences in conjugation and intramolecular hydrogen bonding.

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Functional Group	Indole-2-Carbohydrazide (cm^{-1})	Indole-3-Carbohydrazide (cm^{-1})	Mechanistic Insight
NH (Indole)	3300 – 3450	3150 – 3300	The C3-isomer often exhibits broader bands due to stronger intermolecular H-bonding.
NH/NH_2 (Hydrazide)	3100 – 3350	3200 – 3400	Multiple bands (sym/asym).[1][2]
C=O (Amide I)	1620 – 1660	1600 – 1640	C3-conjugation lowers the C=O frequency (single bond character increases).
C=N (Hydrazone)	1590 – 1610	1580 – 1600	Relevant if derivatized to Schiff bases.[1]

Nuclear Magnetic Resonance (^1H NMR)

NMR provides the most definitive structural proof. The chemical shift of the indole NH (N1-H) and the hydrazide protons are diagnostic.

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Proton Environment	Indole-2-Carbohydrazide (δ ppm)	Indole-3-Carbohydrazide (δ ppm)	Notes
Indole NH (N1-H)	11.40 – 11.80	11.50 – 12.00	C3-substitution increases acidity/deshielding of N1-H.
Hydrazide CONH	9.50 – 10.00 (broad)	9.20 – 9.80	Highly solvent and concentration dependent (DMSO-d_6).
Hydrazide NH_2	4.50 – 5.00 (broad s)	4.20 – 4.80	Exchangeable with D_2O.[1]
C3-H vs C2-H	C3-H: ~7.10 – 7.40 (s/d)	C2-H: ~7.80 – 8.20 (s/d)	Critical: C2-H in 3-isomers is significantly deshielded compared to C3-H in 2-isomers.

Expert Insight: In indole-3-carbohydrazides, the proton at C2 is often observed as a sharp singlet (or doublet with small coupling) further downfield (~8.0 ppm) due to the electron-withdrawing effect of the adjacent carbonyl group at C3. Conversely, in indole-2-carbohydrazides, the C3 proton is typically shielded (~7.0-7.4 ppm).[1]

Mass Spectrometry (ESI-MS/MS)

Fragmentation patterns reveal the stability of the hydrazide linkage.

- Common Pathway: Both isomers typically show a molecular ion

  .[1]

- Fragmentation:
  - Loss of hydrazine (

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or

radical): Observed as

or

.

- Alpha-cleavage: Loss of the carbonyl moiety (CO, 28 Da).[1]
- Differentiation: The 2-isomer often yields a stable indole-2-yl cation (m/z ~116) more readily than the 3-isomer due to the stability of the conjugated cation.

Experimental Protocols

Synthesis Workflow (General Procedure)

To ensure reproducibility, the following protocol is standardized for obtaining the carbohydrazide precursor from the ester.

Reagents: Indole-2-carboxylic acid ethyl ester (or 3-isomer), Hydrazine hydrate (99%), Ethanol (absolute).[1]

- Dissolution: Dissolve 1.0 mmol of the appropriate indole ester in 10 mL of absolute ethanol.
- Addition: Add hydrazine hydrate (5.0 mmol, 5 equiv) dropwise to the stirring solution.
- Reflux: Heat the mixture to reflux (80°C) for 4–6 hours. Monitor via TLC (System: $CHCl_3$:MeOH 9:1).[1]
- Precipitation: Cool the reaction mixture to room temperature, then to 0°C. The carbohydrazide typically precipitates as a white/off-white solid.
- Purification: Filter the solid, wash with cold ethanol (2x) and diethyl ether (2x) to remove excess hydrazine. Recrystallize from ethanol if necessary.

Spectral Acquisition Protocol

Objective: Obtain publication-quality data for structural validation.

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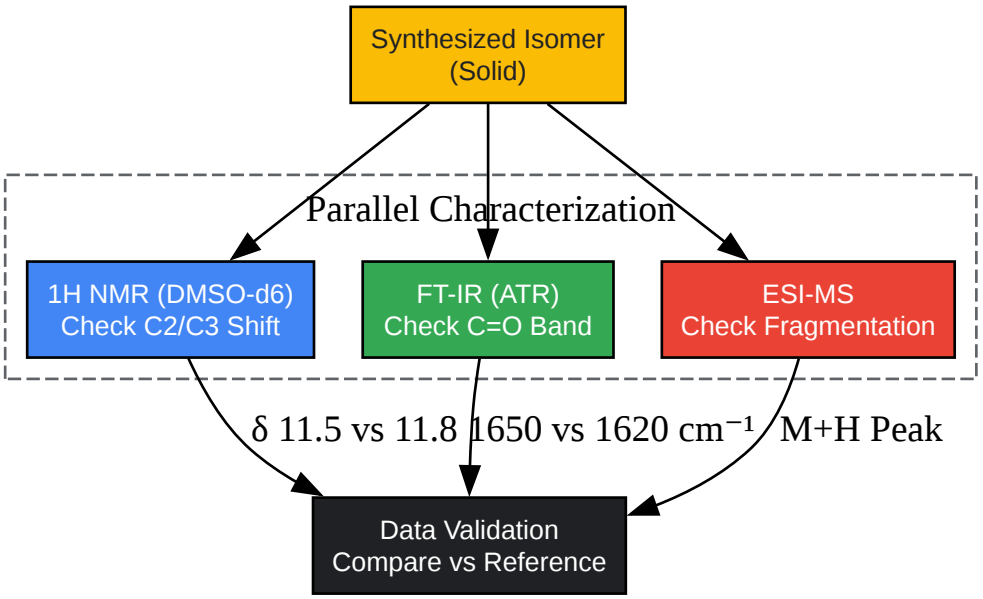
Step 1: Sample Preparation (NMR)

- Solvent: DMSO-d_6 (99.9% D) is required due to the low solubility of carbohydrazides in $CDCl_3$.
- Concentration: 5–10 mg of sample in 0.6 mL solvent.
- Tube: High-quality 5mm NMR tube (e.g., Wilmad 528-PP).

Step 2: Acquisition Parameters (400/500 MHz)

- Pulse Sequence: Standard 1H (zg30).
- Scans: Minimum 16 scans (1H), 1024 scans (13C).
- Relaxation Delay (D1): Set to 1.0–2.0s to ensure full relaxation of amide protons for accurate integration.
- Temperature: 298 K. (Note: If NH peaks are broad, acquiring at 320 K can sharpen exchangeable protons).[1]

Visualization: Analytical Workflow



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Figure 2: Integrated analytical workflow for isomer verification.

Biological Relevance & Applications[1][3][4][5][6][7][8][9]

Understanding the spectral difference is a proxy for understanding the biological potential.

- Tubulin Inhibition:Indole-3-carbohydrazide derivatives (often functionalized at the N-terminus) mimic the colchicine binding site.[3] The geometry of the 3-substituent allows the pendant aryl rings to occupy the hydrophobic pocket of tubulin effectively [1].
- Antiplatelet Aggregation:Indole-2-carbohydrazide derivatives have shown superior efficacy in inhibiting arachidonic acid (AA) and collagen-induced platelet aggregation. The 2-position geometry likely favors interaction with COX-1 or specific platelet surface receptors [2].

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